

An In-depth Technical Guide to the Identification of C.I. 10338

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Compound of Interest

Compound Name: Disperse Yellow 42

Cat. No.: B1218212

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide addresses the query for the molecular formula and weight of C.I. 10338. Extensive database searches have revealed that C.I. 10338 is not a recognized Colour Index (C.I.) designation for a chemical compound, dye, or pigment. Instead, the identifier "10338" in a technical context primarily corresponds to the European standard DIN EN 10338, which specifies hot-rolled multi-phase steels for cold forming. Given the target audience of this guide, it is presumed that the interest lies in a chemical compound rather than a steel alloy. This document clarifies this discrepancy, provides a procedural workflow for identifying chemical compounds from C.I. numbers, and, for illustrative purposes, presents the detailed chemical data for a valid Colour Index compound, C.I. Acid Orange 6.

Clarification of the Identifier "C.I. 10338"

The Colour Index International is a reference database of manufactured color products. Each colorant is assigned a unique C.I. Generic Name (e.g., Acid Orange 6) and a C.I. Constitution Number. These numbers are prefixed with "C.I." [1]. A thorough search of chemical databases and Colour Index resources did not yield any entry for a chemical compound designated as C.I. 10338.

Conversely, the number 10338 is associated with DIN EN 10338, a standard for hot-rolled multi-phase steels. These materials are characterized by their mechanical properties and

chemical composition, which primarily consists of iron alloyed with elements like carbon, manganese, and silicon. This information is generally not relevant for drug development research.

Illustrative Example: C.I. Acid Orange 6

To provide the requested data in the specified format and to serve as a guide for future inquiries, we will use C.I. Acid Orange 6 (C.I. 14270) as an example of a valid Colour Index compound.

The following table summarizes the key quantitative data for C.I. Acid Orange 6.

Property	Value
C.I. Name	Acid Orange 6
C.I. Number	14270
CAS Number	547-57-9
Molecular Formula	$C_{12}H_9N_2NaO_5S$ [2]
Molecular Weight	316.27 g/mol [2] [3]
Synonyms	Tropaeolin O, Resorcinol Yellow, Chrysoin

Methodology: The synthesis of C.I. Acid Orange 6 is a well-established azo coupling reaction.

Protocol:

- **Diazotization:** 4-Aminobenzenesulfonic acid is diazotized. This involves treating the primary aromatic amine with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid like hydrochloric acid) at a low temperature (0-5 °C) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with resorcinol (1,3-dihydroxybenzene) in an alkaline solution. The diazonium salt acts as an electrophile, and the activated aromatic ring of resorcinol acts as a nucleophile, leading to the formation of the azo compound.

- Isolation: The resulting dye is typically isolated as its sodium salt.

Logical Workflow for Compound Identification

The following diagram illustrates a logical workflow for identifying a chemical compound based on a provided identifier. This process can help researchers validate identifiers and find relevant chemical and physical properties.



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Figure 1. Workflow for identifying a chemical compound from a given identifier.

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References

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- 3. C.I. Acid Orange 6 | C₁₂H₉N₂NaO₅S | CID 2728027 - PubChem [pubchem.ncbi.nlm.nih.gov]
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